large-scale synthesis of 2-Chloro-4-hydroxypyrimidine

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Compound of Interest	
Compound Name:	*2-Chloro-4-hydroxypyrimidine*
CAS No.:	*55873-09-1*
Cat. No.:	*B050734*

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An In-Depth Guide to the Large-Scale Synthesis of **2-Chloro-4-hydroxypyrimidine**

Introduction

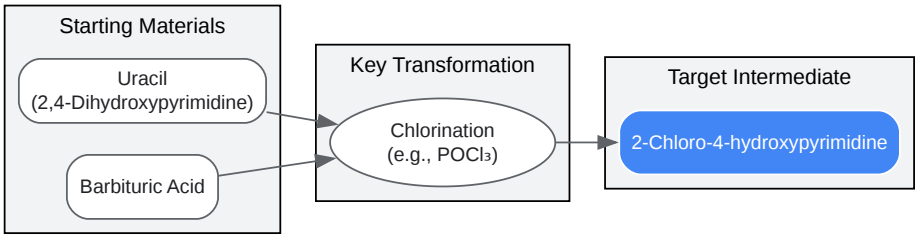
2-Chloro-4-hydroxypyrimidine is a pivotal intermediate in the synthesis of a wide array of high-value organic compounds. As a functionalized pyrim featuring both a reactive chloro group and a nucleophilic hydroxyl group, makes it an essential building block in medicinal chemistry and agrochemica precursor for numerous therapeutic agents, including antiviral and anticancer drugs, by enabling facile modifications at the C2 and C4 positions of the

The industrial-scale production of **2-Chloro-4-hydroxypyrimidine** demands robust, scalable, and economically viable synthetic strategies. This guide exploration of the prevalent manufacturing routes, focusing on the underlying chemical principles, step-by-step protocols, and critical safety considera researchers, scientists, and professionals in drug development and chemical manufacturing. The methodologies discussed are selected for their prov primarily starting from readily available and cost-effective materials such as barbituric acid or uracil.

Core Synthetic Strategies: An Overview

The large-scale synthesis of **2-Chloro-4-hydroxypyrimidine** predominantly relies on the chlorination of accessible pyrimidine precursors. The two m starting materials are barbituric acid and uracil (2,4-dihydroxypyrimidine). The fundamental transformation involves the conversion of a hydroxyl group into a chloro group using a potent chlorinating agent, typically phosphorus oxychloride ($POCl_3$).

The choice of starting material and specific reaction conditions is dictated by factors such as cost, availability, desired purity, and the ability to control process.



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Caption: High-level overview of primary synthetic routes.

Part I: Synthesis via Barbituric Acid

This route is a multi-step process that leverages the reactivity of barbituric acid to first generate a polychlorinated intermediate, which is then selective product.

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Principle and Mechanistic Insight

The synthesis begins with the reaction of barbituric acid with a strong chlorinating agent, such as phosphorus oxychloride ($POCl_3$), often in the preser dimethylaniline (DMA) or pyridine. This step converts all three hydroxyl groups (in the enol tautomer) to chloro groups, yielding 2,4,6-trichloropyrimidir

The core of this pathway lies in the subsequent selective reaction of 2,4,6-trichloropyrimidine. The chlorine atoms at the C4 and C6 positions are mor substitution than the chlorine at the C2 position. By carefully controlling the reaction conditions (e.g., temperature, stoichiometry of the nucleophile), o hydrolysis or reduction at the 4- and 6-positions while leaving the 2-chloro group intact. A common approach involves a selective reduction using a re aqueous solvent system under alkaline conditions to remove the 4- and 6-chloro groups, followed by controlled hydrolysis.[1] A more direct approach to replace one of the more reactive chloro groups with a hydroxyl group.

Experimental Protocol: Large-Scale Synthesis

Step 1: Synthesis of 2,4,6-Trichloropyrimidine from Barbituric Acid[1]

- Reactor Setup: Charge a suitable glass-lined or Hastelloy reactor equipped with a mechanical stirrer, reflux condenser, thermometer, and an additi gas line must be connected to a caustic scrubber (e.g., NaOH solution) to neutralize the HCl gas evolved.
- Reagent Charging: Under an inert nitrogen atmosphere, charge the reactor with phosphorus oxychloride ($POCl_3$, ~5-6 molar equivalents relative to agitation.
- Catalyst Addition: Slowly add N,N-dimethylaniline (DMA, ~0.5-1.0 molar equivalents) to the $POCl_3$. An exotherm may be observed. Maintain the ter
- Substrate Addition: In portions, carefully add dry barbituric acid (1.0 molar equivalent) to the mixture. The rate of addition should be controlled to ke between 40-50°C.[1]
- Reaction: After the addition is complete, slowly heat the reaction mixture to reflux (typically 105-110°C) and maintain for 4-6 hours. Monitor the reac TLC until the barbituric acid is fully consumed.
- Work-up: Cool the mixture to room temperature. Slowly and carefully quench the reaction mixture by pouring it onto crushed ice/water. This step is releases significant amounts of HCl gas; ensure efficient cooling and scrubbing. The crude 2,4,6-trichloropyrimidine will precipitate as a solid.
- Isolation: Filter the solid product, wash thoroughly with cold water until the filtrate is neutral (pH ~7), and dry under vacuum.

Step 2: Selective Hydrolysis to **2-Chloro-4-hydroxypyrimidine**

- Reactor Setup: Use a similar reactor setup as in Step 1, without the need for a scrubber for the initial charging.
- Reagent Charging: Charge the reactor with water and the crude 2,4,6-trichloropyrimidine from the previous step.
- Hydrolysis: Add a base (e.g., sodium hydroxide solution) dropwise to control the pH and facilitate selective hydrolysis. The reaction is typically run a (e.g., 50-70°C). The progress is monitored by HPLC to maximize the formation of the desired product and minimize di-hydrolysis byproducts.
- Acidification & Isolation: Once the reaction is complete, cool the mixture and carefully acidify with a mineral acid like HCl to a pH of 2-3. The **2-Chlo** will precipitate out of the solution.
- Purification: Filter the solid product, wash with cold water, and then recrystallize from a suitable solvent (e.g., ethanol/water mixture) to achieve high under vacuum.

Data Presentation: Process Parameters

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Parameter	Step 1: Chlorination	Step 2: Hydrolysis
Key Reagents	Barbituric Acid, $POCl_3$, DMA	2,4,6-Trichloropyrimidine, NaOH
Molar Ratio	1 : 5-6 : 0.5-1	Substrate dependent
Solvent	Excess $POCl_3$ (acts as solvent)	Water
Temperature	105-110°C (Reflux)	50-70°C
Reaction Time	4-6 hours	2-4 hours
Typical Yield	>90% (crude intermediate)	75-85% (after purification)

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Filter2 -> Purify;
Purify -> End;


}
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Caption: Workflow for synthesis from Barbituric Acid.

Part II: Synthesis via Uracil

This method offers a more direct route, potentially reducing the number of synthetic steps compared to the barbituric acid pathway.

Principle and Mechanistic Insight

Uracil (2,4-dihydroxypyrimidine) can be chlorinated to produce 2,4-dichloropyrimidine.[2] This reaction is also typically carried out using phosphorus o phase-transfer catalyst or a tertiary amine base. The resulting 2,4-dichloropyrimidine has chlorine atoms at positions 2 and 4 with differential reactivity more reactive towards nucleophilic substitution than the C2 position.

Therefore, by treating 2,4-dichloropyrimidine with a stoichiometric amount of a hydroxide source (e.g., aqueous NaOH) under carefully controlled tem possible to selectively hydrolyze the chloro group at the C4 position, yielding the desired **2-Chloro-4-hydroxypyrimidine**.

Experimental Protocol: Large-Scale Synthesis

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Step 1: Synthesis of 2,4-Dichloropyrimidine from Uracil[2]

- Reactor Setup: Assemble a reactor system identical to that used for the barbituric acid chlorination, including the caustic scrubber.
- Reagent Charging: Charge the reactor with phosphorus oxychloride ($POCl_3$, 4-5 molar equivalents) and a tertiary amine such as N,N-diethylaniline equivalents).
- Substrate Addition: Add dry uracil (1.0 molar equivalent) portion-wise to the stirred solution, controlling the addition rate to manage the initial exothe
- Reaction: Heat the mixture to reflux (105-110°C) and maintain for 3-5 hours, monitoring by HPLC for the disappearance of uracil.
- Work-up and Isolation: Cool the reaction mixture. Remove the excess $POCl_3$ under reduced pressure. The remaining residue is then carefully quer water. The product is typically extracted into an organic solvent like dichloromethane or toluene. The organic layers are combined, washed with wa anhydrous sodium sulfate, and the solvent is evaporated to yield crude 2,4-dichloropyrimidine.

Step 2: Selective Hydrolysis to **2-Chloro-4-hydroxypyrimidine**

- Reactor Setup: A standard glass-lined reactor with temperature control and stirring is sufficient.
- Reagent Charging: Dissolve the crude 2,4-dichloropyrimidine in a suitable solvent like dioxane or THF. In a separate vessel, prepare a solution of s molar equivalents) in water.
- Hydrolysis: Cool the solution of the dichloropyrimidine to 0-5°C. Slowly add the aqueous NaOH solution, maintaining the temperature strictly below
- Reaction Monitoring: Stir the reaction at low temperature for 1-2 hours. Monitor closely by HPLC to ensure the reaction stops after mono-hydrolysis the formation of 2,4-dihydroxypyrimidine (uracil).
- Isolation and Purification: Once the reaction is complete, neutralize the mixture and remove the organic solvent under reduced pressure. Acidify the with HCl to precipitate the product. The solid is filtered, washed with cold water, and recrystallized from an appropriate solvent to yield pure **2-Chlo**

Data Presentation: Process Parameters

Parameter	Step 1: Chlorination	Step 2: Hydrolysis
Key Reagents	Uracil, $POCl_3$, Tertiary Amine	2,4-Dichloropyrimidine, NaOH
Molar Ratio	1 : 4-5 : 1.0-1.2	1 : 1.0-1.1
Solvent	Excess $POCl_3$	Dioxane/Water or THF/Water
Temperature	105-110°C (Reflux)	0-10°C
Reaction Time	3-5 hours	1-2 hours
Typical Yield	>90% (crude intermediate)	80-90% (after purification)

```
digraph "Uracil_Workflow" {
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End [label="Final Product:\n2-Chloro-4-hydroxypyrimidine", shape=ellipse, fillcolor="#4285F4", fontcolor="#FFF

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Intermediate -> Hydrolysis;
Hydrolysis -> Acidify;
Acidify -> FilterPurify;
FilterPurify -> End;


}
```

Caption: Workflow for synthesis from Uracil.

Environment, Health, and Safety (EHS) Considerations

Executing this synthesis on a large scale requires stringent adherence to safety protocols due to the hazardous nature of the chemicals involved.

Hazard Identification

- Phosphorus Oxychloride ($POCl_3$): Highly corrosive, toxic upon inhalation, and reacts violently with water, releasing toxic fumes and hydrogen chlori skin burns and eye damage.
- Barbituric Acid / Uracil: Generally considered low hazard, but dust inhalation should be avoided.
- N,N-Dimethylaniline (DMA) / Pyridine: Toxic, flammable, and harmful if inhaled, swallowed, or absorbed through the skin.
- Hydrogen Chloride (HCl): A corrosive gas that is evolved during the reaction and work-up. Causes severe respiratory irritation.[4]
- Solvents (Dichloromethane, Toluene, etc.): Flammable and/or toxic. Handle with appropriate care.

Safety Protocols and Personal Protective Equipment (PPE)

- Engineering Controls: All operations must be conducted in a well-ventilated chemical fume hood or a closed-system reactor.[4] An emergency shov be readily accessible.[3][4]
- Personal Protective Equipment:
  - Eye/Face Protection: Chemical safety goggles and a face shield are mandatory.[5]
  - Skin Protection: Wear heavy-duty, chemical-resistant gloves (e.g., butyl rubber), a lab coat, and chemical-resistant apron or full-body suit.[4][5]
  - Respiratory Protection: When handling $POCl_3$ or in case of vapor/gas release, a NIOSH-approved respirator with an acid gas cartridge is require

Waste Management and Disposal

- Quenching: Excess $POCl_3$ must be quenched carefully by slow addition to a stirred, cooled basic solution (e.g., sodium bicarbonate or calcium hyd
- Waste Streams: Acidic and basic aqueous waste streams must be neutralized before disposal.
- Solvent Waste: Organic solvent waste must be collected in properly labeled containers for disposal according to local, state, and federal regulations
- Disposal: Dispose of all chemical waste through an approved hazardous waste disposal facility.

Quality Control and Analytical Methods

To ensure the final product meets the required specifications for pharmaceutical or agrochemical applications, rigorous quality control is essential.

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- High-Performance Liquid Chromatography (HPLC): The primary tool for monitoring reaction progress and determining the final purity of the product
- Melting Point: A sharp melting point is indicative of high purity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^{1}H and ^{13}C): Used to confirm the chemical structure of the final compound and identify any imp
- Mass Spectrometry (MS): Confirms the molecular weight of the product.

Conclusion

The large-scale synthesis of **2-Chloro-4-hydroxypyrimidine** is a well-established process that can be achieved through multiple synthetic routes, mo acid or uracil. The choice of pathway depends on economic and logistical factors. Success on an industrial scale hinges on precise control over react temperature and stoichiometry—to ensure selectivity and maximize yield. Above all, a comprehensive and unwavering commitment to safety protocol hazardous chemicals employed in the synthesis. By integrating robust process controls with stringent EHS practices, manufacturers can produce this safely, efficiently, and to the high degree of purity required by the pharmaceutical and agrochemical industries.

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